

# Commercial Suppliers and Research Applications of 2-Ethylanthracene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Ethylanthracene

Cat. No.: B1630459

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial sources for **2-Ethylanthracene** (CAS No. 52251-71-5), a polycyclic aromatic hydrocarbon crucial for various research and development applications. This document details available purities, quantities, and suppliers to aid in procurement for laboratory use. Furthermore, it outlines key experimental protocols where **2-Ethylanthracene** is utilized, particularly as a photosensitizer in photochemical reactions and as a precursor in the synthesis of novel compounds.

## Commercial Availability of 2-Ethylanthracene

For researchers seeking to procure **2-Ethylanthracene**, a variety of commercial suppliers offer this compound in different grades and quantities. The following table summarizes the available information on suppliers, including typical purities, product numbers, and available quantities. Please note that pricing is subject to change and should be confirmed with the respective suppliers.

| Supplier                 | Product/Catalog Number | Purity                  | Available Quantities                             |
|--------------------------|------------------------|-------------------------|--|
| Santa Cruz Biotechnology | sc-230276              | Not specified           | Inquire  |
| Sigma-Aldrich            | 214663                 | 98%                     | Discontinued                                     |
| Research Scientific      | SA/214663-1G           | 98%                     | 1 g  |
| ChemicalBook             | CB6274256              | 99%, 99.5% (Sublimated) | Inquire (Price listed as \$1.00 - \$200.00 / KG) |
| Aladdin Scientific       | ALA-E170773-100mg      | min 97%                 | 100 mg   |
| Benchchem                | B1630459               | Not specified           | Inquire  |

Note: The information in this table is based on publicly available data and may require verification with the suppliers.

## Physicochemical Properties and Safety

**2-Ethylanthracene** is a solid with a melting point of 152-153 °C.<sup>[1][2]</sup> It is important to handle this chemical with appropriate safety precautions as outlined in the Safety Data Sheet (SDS). It is classified as causing serious eye damage and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Proper personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound.<sup>[1]</sup>

## Applications in Research

**2-Ethylanthracene** is a valuable tool in various research domains, primarily due to its photophysical properties. Its most prominent applications include:

- **Photosensitizer:** **2-Ethylanthracene** can absorb light energy and transfer it to other molecules, initiating photochemical reactions. This property is particularly useful in studies of photodissociation and other light-induced chemical transformations.<sup>[1][2]</sup>
- **Chemical Synthesis Precursor:** It serves as a starting material for the synthesis of more complex molecules. A notable example is its use in the synthesis of thioxanthone-2-ethyl

anthracene, a compound with potential applications in materials science and photochemistry.

[\[1\]](#)[\[2\]](#)

## Experimental Protocols

### Photophysical Property Characterization

The following is a general protocol for characterizing the photophysical properties of **2-Ethylanthracene**, adapted from methodologies used for similar aromatic compounds.

Objective: To determine the absorption and emission spectra of **2-Ethylanthracene**.

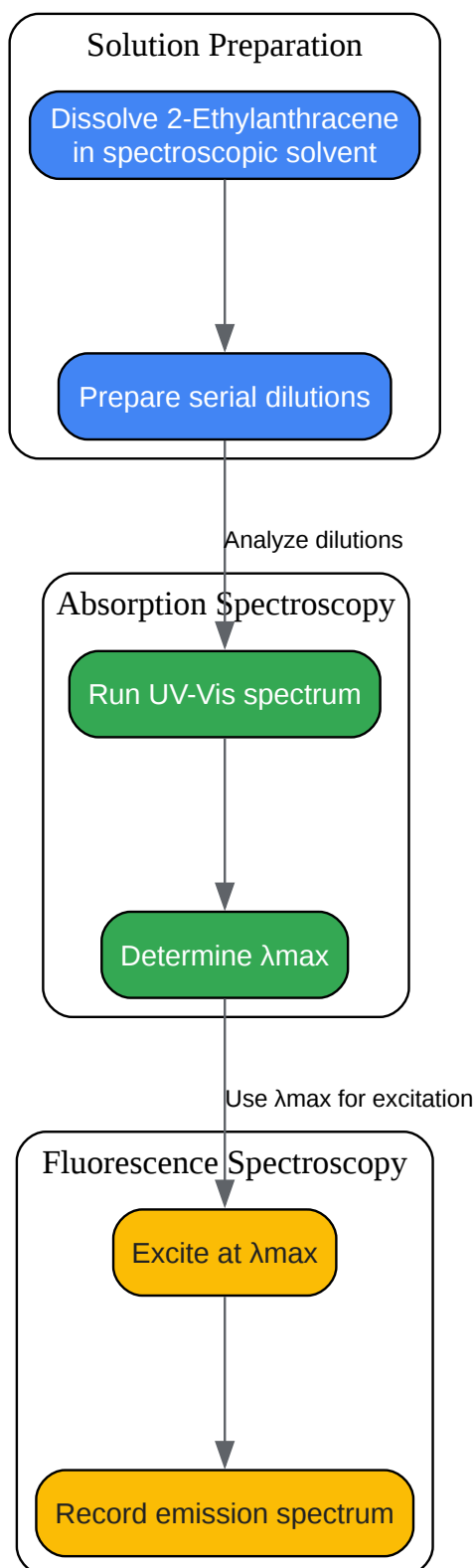
Materials:

- **2-Ethylanthracene**
- Spectroscopic grade solvent (e.g., cyclohexane, ethanol)
- UV-Vis spectrophotometer
- Fluorometer
- Quartz cuvettes

Methodology:

- **Solution Preparation:** Prepare a dilute stock solution of **2-Ethylanthracene** in the chosen spectroscopic grade solvent. From the stock solution, prepare a series of dilutions to be used for analysis.
- **UV-Vis Absorption Spectroscopy:**
  - Use the pure solvent as a reference (blank).
  - Record the absorption spectrum of each dilution using the UV-Vis spectrophotometer over a relevant wavelength range.
  - Identify the wavelength(s) of maximum absorbance ( $\lambda_{\text{max}}$ ).

- Fluorescence Spectroscopy:
  - Excite the sample at its  $\lambda_{\text{max}}$ .
  - Record the fluorescence emission spectrum.
  - Identify the wavelength(s) of maximum emission.

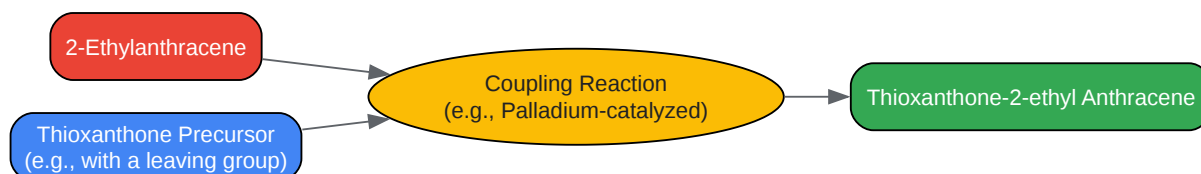


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**Figure 1:** Experimental workflow for photophysical characterization.

## Synthesis of Thioxanthone-2-ethyl Anthracene

While a detailed, step-by-step protocol for the synthesis of thioxanthone-2-ethyl anthracene from **2-Ethylanthracene** is not readily available in the public domain, the general synthetic approach would likely involve a reaction between **2-Ethylanthracene** and a thioxanthone precursor. The logical relationship for such a synthesis is outlined below.



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**Figure 2:** Logical pathway for the synthesis of Thioxanthone-2-ethyl Anthracene.

Researchers interested in this synthesis would need to consult specialized organic chemistry literature to develop a specific protocol, including reaction conditions, catalysts, solvents, and purification methods.

## Conclusion

**2-Ethylanthracene** is a readily available research chemical with important applications in photochemistry and organic synthesis. This guide provides a starting point for researchers to source this compound and understand its key experimental uses. For specific and advanced applications, further consultation of peer-reviewed scientific literature is recommended.

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## References

- 1. 2-Ethylanthracene 98 52251-71-5 [sigmaaldrich.com]

- 2. 2-ETHYLANTHRACENE Three Chongqing Chemdad Co. , Ltd [chemdad.com]
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